

4-(Dimethylamino)cinnamaldehyde melting point and boiling point

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Compound of Interest

Compound Name: 4-(Dimethylamino)cinnamaldehyde

Cat. No.: B3420884

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An In-depth Technical Guide on the Physicochemical Properties of 4-(Dimethylamino)cinnamaldehyde

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of key organic compounds is paramount. 4-(Dimethylamino)cinnamaldehyde (DMAC), a versatile aromatic aldehyde, serves as a critical intermediate in organic synthesis and as a chromogenic reagent in various analytical assays.[1][2][3] This guide provides a detailed overview of its melting and boiling points, the experimental protocols for their determination, and a visualization of its synthesis pathway.

Physicochemical Data: Melting and Boiling Points

The melting and boiling points are crucial physical constants that indicate the purity of a substance and are influenced by its molecular structure and intermolecular forces. 4-(Dimethylamino)cinnamaldehyde is a yellow to orange powder at room temperature.[1] The experimentally determined values for its melting and boiling points from various sources are summarized below.

Physical Property	Value
Melting Point	138-141 °C[1]
	138-140 °C[4][5][6][7]
	137-144 °C[8]
	135-138 °C
	138 °C[9]
Boiling Point	329 °C[9]

Note: The range in melting points can be attributed to slight variations in experimental conditions or sample purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C.

Experimental Protocols

Accurate determination of melting and boiling points is fundamental in a laboratory setting. The most common and reliable methods are detailed below.

Melting Point Determination (Capillary Method)

This method is widely used for its accuracy and requirement for only a small amount of sample. [10]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (one end sealed)
- Thermometer
- Spatula
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- **Sample Preparation:** Ensure the **4-(Dimethylamino)cinnamaldehyde** sample is completely dry and finely powdered to ensure uniform heating.[\[10\]](#)[\[11\]](#)
- **Loading the Capillary Tube:** A small amount of the powdered sample is introduced into the open end of a capillary tube. The tube is then inverted and gently tapped on a hard surface to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[\[12\]](#)
- **Apparatus Setup:** The loaded capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb to ensure both are at the same temperature.
- **Heating and Observation:** The sample is heated. An initial rapid heating can be performed to determine an approximate melting range. Subsequently, a new sample is heated slowly, at a rate of about 1-2°C per minute, as the temperature approaches the expected melting point.[\[11\]](#)
- **Data Recording:** Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample has completely melted into a clear liquid. The melting point is reported as the range T1-T2.[\[13\]](#)

Boiling Point Determination (Microscale/Thiele Tube Method)

This technique is suitable for determining the boiling point of small quantities of a liquid.

Apparatus:

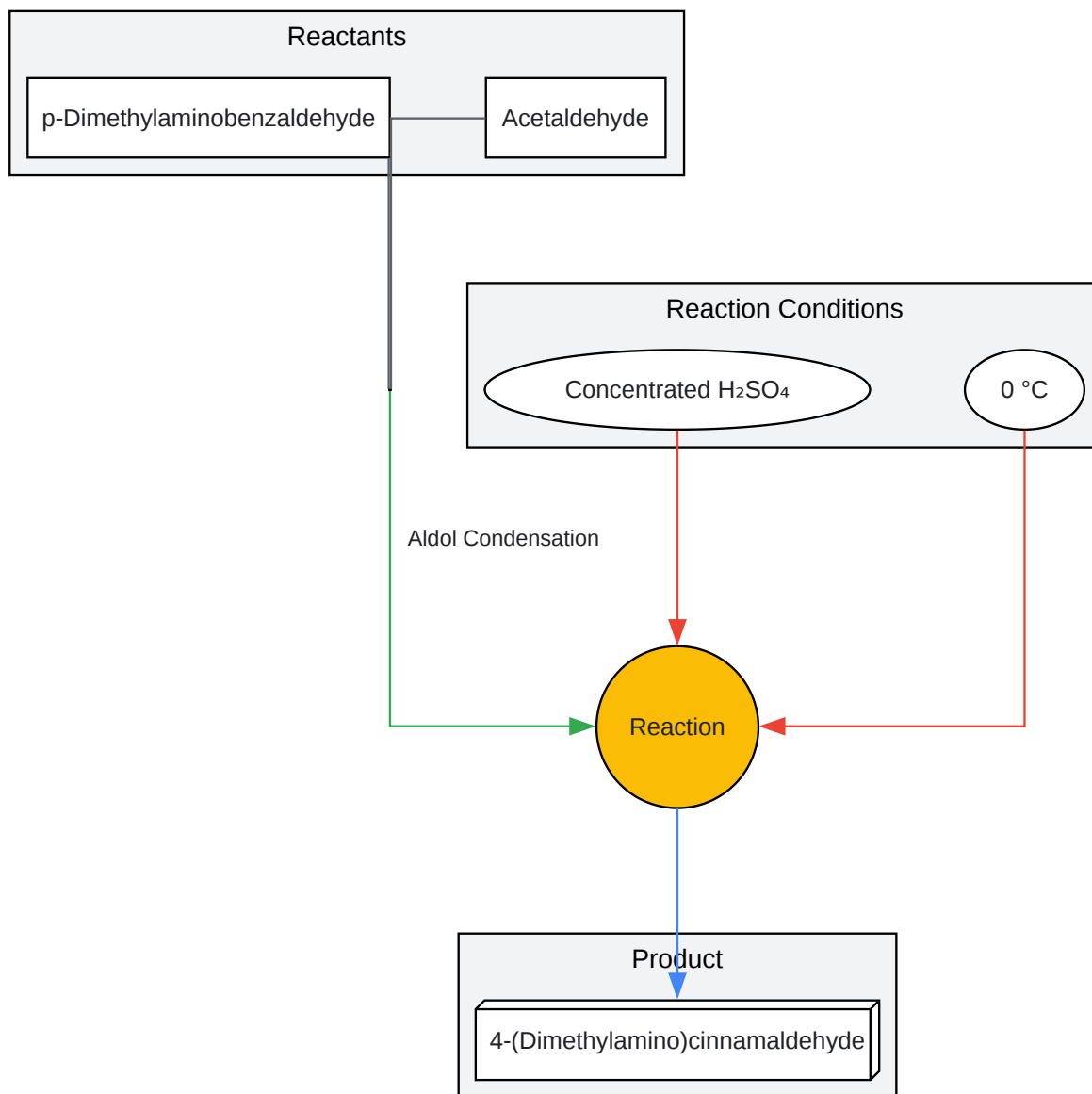
- Thiele tube or a small test tube with an oil bath
- Thermometer
- Small glass vial (Durham tube)
- Capillary tube (one end sealed)
- Rubber band or thread for attachment

Procedure:

- **Sample Preparation:** A small volume (less than 0.5 mL) of the liquid sample is placed into the small glass vial.[\[14\]](#)
- **Capillary Inversion:** A capillary tube, with its sealed end pointing upwards, is placed inside the vial containing the sample.[\[14\]](#)[\[15\]](#)
- **Apparatus Setup:** The vial is attached to a thermometer using a small rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a Thiele tube or an oil bath.[\[14\]](#)
- **Heating:** The apparatus is heated gently and continuously. As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.[\[14\]](#)
- **Observation:** Heating is continued until a vigorous and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the liquid has exceeded the external pressure.[\[14\]](#)
- **Data Recording:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[14\]](#) It is crucial to also record the ambient barometric pressure, as boiling point is dependent on external pressure.[\[16\]](#)

Synthesis Pathway Visualization

4-(Dimethylamino)cinnamaldehyde can be synthesized via an aldol condensation reaction. A common laboratory preparation involves the reaction of p-dimethylaminobenzaldehyde with acetaldehyde.[\[7\]](#)



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Caption: Synthesis of **4-(Dimethylamino)cinnamaldehyde**.

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